

# An In-depth Technical Guide to 6-Fluoropyridine-2-sulfonyl chloride

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## Compound of Interest

**Compound Name:** 6-Fluoropyridine-2-sulfonyl chloride

**Cat. No.:** B151056

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This guide provides a comprehensive overview of the safety, handling, and reactivity of **6-Fluoropyridine-2-sulfonyl chloride**, designed for researchers, scientists, and professionals in drug development. Moving beyond a standard safety data sheet (SDS), this document delves into the chemical principles that dictate the hazardous nature of this reagent, offering a deeper understanding to ensure safe and effective use in a laboratory setting.

## Part 1: Chemical Identity and Physicochemical Properties

### 1.1. Identification

**6-Fluoropyridine-2-sulfonyl chloride** is a heterocyclic sulfonyl chloride, a class of compounds widely used in organic synthesis, particularly for the introduction of the sulfonyl group into molecules.<sup>[1]</sup>

Identifier	Value
CAS Number	128583-07-3[2]
Molecular Formula	C <sub>5</sub> H <sub>3</sub> CIFNO <sub>2</sub> S[2]
Molecular Weight	195.60 g/mol [2]
Synonyms	6-fluoro-pyridine-2-sulfonyl chloride[2]
SMILES	O=S(C1=NC(F)=CC=C1)(Cl)=O[2]
InChIKey	ZYYNYUDHGGZBOB-UHFFFAOYSA-N[3]

## 1.2. Physicochemical Properties

Detailed experimental data on the physicochemical properties of **6-Fluoropyridine-2-sulfonyl chloride** are not widely available in the literature. The table below summarizes the available information. The lack of data for properties like melting and boiling points necessitates cautious handling and the assumption that it may be volatile.

Property	Value
Purity	≥98%[2]
Appearance	Data not available, but sulfonyl chlorides are often colorless to yellow liquids or solids.[4]
Solubility in water	Reacts with water.[5]
Storage Temperature	-20°C, sealed storage, away from moisture.[2]
LogP	1.1482 (Predicted)[2]

## Part 2: Hazard Identification and GHS Classification

### 2.1. GHS Classification

**6-Fluoropyridine-2-sulfonyl chloride** is classified as a hazardous substance under the Globally Harmonized System (GHS). The primary hazards are associated with its corrosive and irritant nature.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation. <a href="#">[6]</a>
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation. <a href="#">[6]</a>
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation. <a href="#">[6]</a>
Acute Toxicity (Oral)	4	H302: Harmful if swallowed. <a href="#">[7]</a>

Pictogram:

GHS07 Exclamation Mark Pictogram for Irritation and Acute Toxicity.

## 2.2. Hazard Causality: The Chemistry of Reactivity

The hazardous properties of **6-Fluoropyridine-2-sulfonyl chloride** stem directly from the electrophilic nature of the sulfonyl chloride functional group.[\[1\]](#) The sulfur atom is bonded to two highly electronegative oxygen atoms and a chlorine atom, which strongly withdraw electron density. This makes the sulfur atom highly susceptible to attack by nucleophiles.[\[8\]](#)

When it comes into contact with biological tissues, which are rich in nucleophilic molecules like water and proteins, a rapid reaction ensues. The hydrolysis reaction with water in moist tissues produces hydrochloric acid (HCl) and 6-fluoropyridine-2-sulfonic acid, both of which are corrosive and cause chemical burns and irritation.[\[5\]](#) This immediate reactivity is the underlying cause of the observed skin, eye, and respiratory tract irritation.

## Part 3: Reactivity, Stability, and Incompatibility

### 3.1. Chemical Stability

Under recommended storage conditions—cool, dry, and in a tightly sealed container—**6-Fluoropyridine-2-sulfonyl chloride** is stable.[\[5\]](#) The primary threat to its stability is moisture. The compound is highly sensitive to water and even atmospheric humidity, which can lead to its decomposition over time.[\[5\]](#)

### 3.2. Hazardous Reactions and Decomposition

- **Hydrolysis:** The most significant reaction for safety considerations is hydrolysis. The sulfonyl chloride reacts readily with water to produce hydrochloric acid and the corresponding sulfonic acid. This reaction is exothermic and the generation of corrosive acid can cause pressure buildup in sealed containers if moisture is present.
- **Reaction with Nucleophiles:** As a potent electrophile, **6-Fluoropyridine-2-sulfonyl chloride** will react exothermically with a wide range of nucleophiles.<sup>[1]</sup> This includes alcohols (to form sulfonates), amines (to form sulfonamides), and thiols.<sup>[1]</sup> These reactions are often vigorous and should be performed with cooling and slow addition of the sulfonyl chloride.
- **Thermal Decomposition:** While specific thermal decomposition data is unavailable, sulfonyl chlorides, in general, can decompose at elevated temperatures to release toxic and corrosive gases, including sulfur oxides (SO<sub>x</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen chloride (HCl).<sup>[5]</sup>

### 3.3. Incompatible Materials

To prevent hazardous reactions, **6-Fluoropyridine-2-sulfonyl chloride** should be kept away from the following:

- **Water/Moisture:** Leads to the formation of corrosive acids.<sup>[5]</sup>
- **Strong Bases** (e.g., hydroxides, alkoxides): Can cause a violent, exothermic reaction.
- **Alcohols and Amines:** Reacts to form sulfonates and sulfonamides, respectively; these reactions can be vigorous.<sup>[1]</sup>
- **Strong Oxidizing Agents:** Can lead to an unpredictable and potentially explosive reaction.<sup>[5]</sup>
- **Acids, Acid Chlorides, and Acid Anhydrides:** While listed as incompatible in some SDS, the primary concern is often the presence of moisture in these reagents.<sup>[5]</sup>

## Part 4: Safe Handling and Storage Protocols

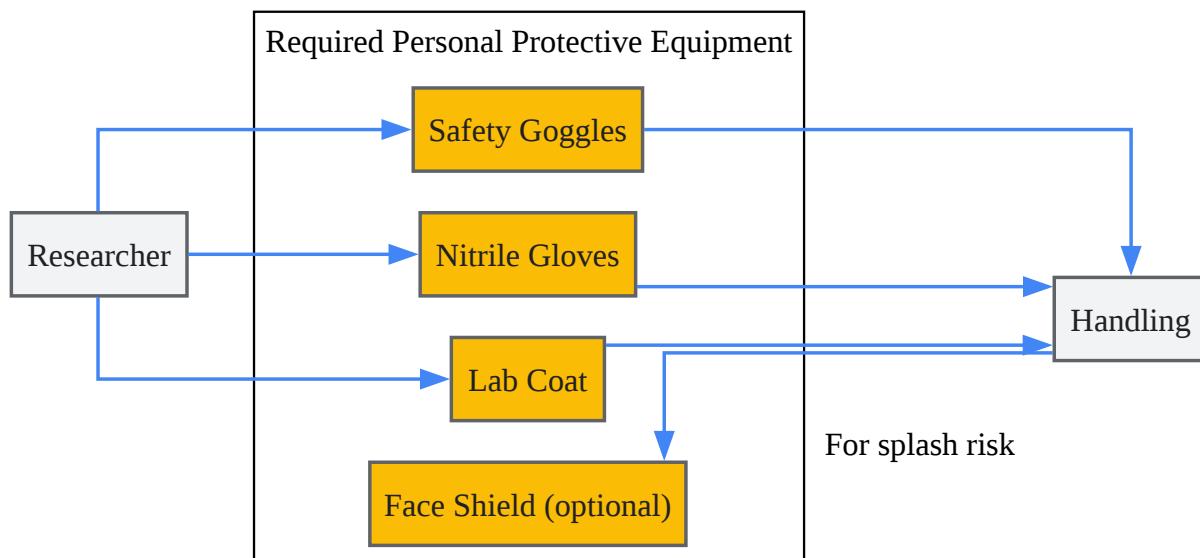
A multi-layered approach to safety, encompassing engineering controls, personal protective equipment, and standardized procedures, is essential for handling **6-Fluoropyridine-2-sulfonyl chloride**.

#### 4.1. Engineering Controls

All handling of **6-Fluoropyridine-2-sulfonyl chloride** should be conducted in a well-ventilated chemical fume hood to prevent inhalation of its vapors and to contain any potential spills.[9] An eyewash station and safety shower must be readily accessible.[4]

#### 4.2. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling this compound:



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#### Mandatory PPE for handling **6-Fluoropyridine-2-sulfonyl chloride**.

- Eye Protection: Chemical splash goggles are essential. A face shield should also be worn if there is a significant risk of splashing.[6]
- Hand Protection: Chemically resistant gloves, such as nitrile gloves, should be worn. Change gloves immediately if they become contaminated.[6]
- Skin and Body Protection: A laboratory coat and closed-toe shoes are required.[9]

#### 4.3. Handling Procedures

- Preparation: Before starting, ensure all necessary equipment and reagents are in the fume hood. Have spill cleanup materials readily available.
- Inert Atmosphere: If the reaction is sensitive to moisture, handle the reagent under an inert atmosphere (e.g., nitrogen or argon).
- Weighing and Transferring: Weigh the required amount in a sealed container or transfer it via syringe if it is a liquid. Avoid pouring in the open air.
- Reaction Setup: Add the sulfonyl chloride slowly and in a controlled manner to the reaction mixture, especially when reacting with strong nucleophiles. Use an ice bath to control the reaction temperature if necessary.
- Post-Handling: After use, tightly seal the container and decontaminate all surfaces and equipment. Wash hands thoroughly.

#### 4.4. Storage Conditions

Store **6-Fluoropyridine-2-sulfonyl chloride** in a cool, dry, and well-ventilated area, away from incompatible materials.<sup>[2]</sup> The recommended storage temperature is -20°C.<sup>[2]</sup> Ensure the container is tightly sealed to prevent moisture ingress.

## Part 5: Emergency Procedures and First Aid

Immediate and appropriate action is crucial in the event of an emergency.

#### 5.1. First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.<sup>[10]</sup>
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.<sup>[10]</sup>
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.<sup>[10]</sup>

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[10]

## 5.2. Spill and Leak Management

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert, dry absorbent material (e.g., sand, vermiculite) to contain the spill. Do NOT use combustible materials like sawdust.
- Collect: Carefully scoop the absorbed material into a suitable, labeled container for chemical waste.
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

## 5.3. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]
- Specific Hazards: During a fire, toxic and corrosive gases such as carbon oxides, nitrogen oxides (NOx), sulfur oxides (SOx), and hydrogen chloride gas can be generated.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[10]

# Part 6: Toxicological Information

## 6.1. Routes of Exposure and Symptoms

- Inhalation: May cause respiratory tract irritation, coughing, and shortness of breath.[10]
- Skin Contact: Causes skin irritation, redness, and pain.[6]

- Eye Contact: Causes serious eye irritation, which can lead to pain, redness, and potential damage.[6]
- Ingestion: Harmful if swallowed. May cause burns to the mouth, throat, and stomach.[7]

## 6.2. Acute and Chronic Toxicity

Specific toxicological data, such as LD50 or LC50 values, for **6-Fluoropyridine-2-sulfonyl chloride** are not available.[5] The toxicological properties have not been thoroughly investigated.[5] However, based on its chemical class, it is known to be corrosive and an irritant. There is no information available on its carcinogenicity, mutagenicity, or reproductive toxicity.[10]

## Part 7: Disposal Considerations

### 7.1. Waste Disposal

Dispose of **6-Fluoropyridine-2-sulfonyl chloride** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service. Do not allow the chemical to enter drains or waterways.

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